

Application Notes and Protocols for Dihydro-5-azacytidine Acetate Stock Solution Preparation

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Compound of Interest

Compound Name: Dihydro-5-azacytidine acetate

Cat. No.: B15571978

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Introduction

Dihydro-5-azacytidine (DHAC) is a nucleoside analog and a potent inhibitor of DNA methyltransferases (DNMTs).[1][2] By incorporating into DNA, it traps DNMTs, leading to a reduction in DNA methylation and the reactivation of silenced genes.[1][3] This mechanism underlies its antitumor activity.[1][4] The acetate salt of Dihydro-5-azacytidine is often used in research settings. Proper preparation of a stock solution is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of DHAC due to its good solubilizing capacity for this compound.

These application notes provide a detailed protocol for the preparation, storage, and handling of a **Dihydro-5-azacytidine acetate** stock solution in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Dihydro-5-azacytidine acetate**.

| Property | Value | Source |
|-------------------------------|--------------------------|--------|
| Molecular Weight | 306.27 g/mol | [1] |
| Solubility in DMSO | Soluble at 10 mM | [1] |
| Recommended Storage (Powder) | -20°C for up to 3 years | [2] |
| Recommended Storage (in DMSO) | -80°C for up to 6 months | [2] |

Experimental Protocols

Materials

- **Dihydro-5-azacytidine acetate** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Protocol for Preparing a 10 mM Stock Solution

- **Pre-weighing Preparations:** Before handling the compound, ensure you are wearing appropriate PPE. Dihydro-5-azacytidine and its analogs are potentially hazardous and should be handled with care in a chemical fume hood.[5][6][7][8]
- **Weighing the Compound:** Accurately weigh out 3.06 mg of **Dihydro-5-azacytidine acetate** powder using a calibrated analytical balance.
- **Dissolving in DMSO:**

- Add the weighed **Dihydro-5-azacytidine acetate** powder to a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming at 37°C for a few minutes can aid dissolution if necessary.[\[9\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile, nuclease-free microcentrifuge tubes or cryovials.[\[10\]](#)[\[11\]](#)[\[12\]](#)
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 6 months).[\[2\]](#) Avoid repeated freeze-thaw cycles, as this can degrade the compound.[\[10\]](#)[\[12\]](#) For short-term storage, -20°C for up to one month is also an option.[\[2\]](#)[\[13\]](#)

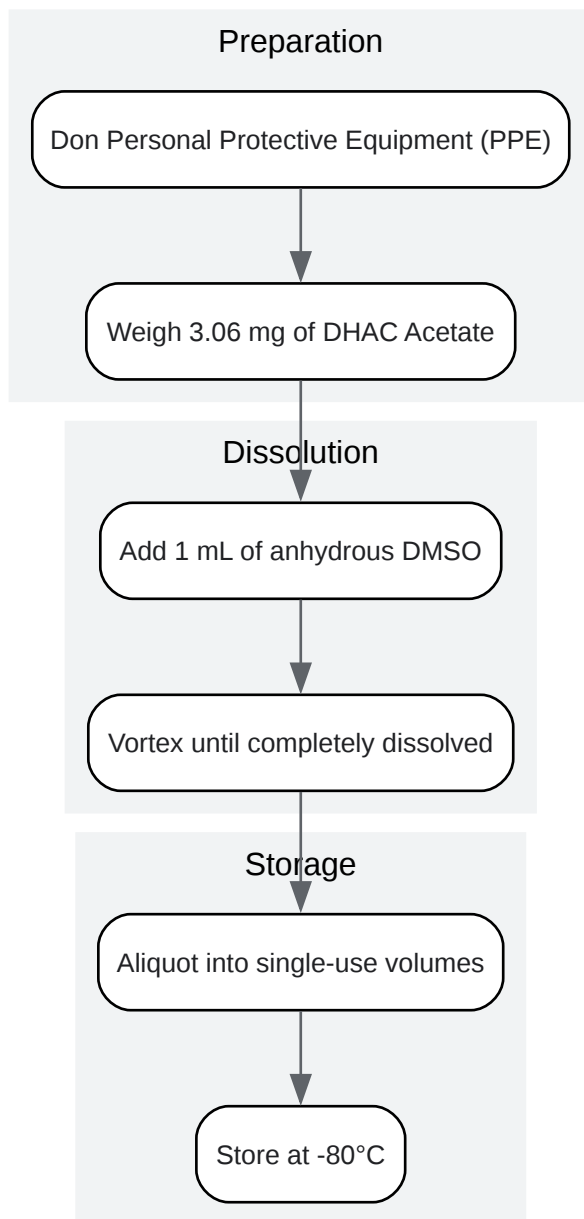
Working Solution Preparation

To prepare a working solution, thaw a single aliquot of the 10 mM stock solution on ice. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer immediately before use. It is crucial to note that Dihydro-5-azacytidine and related compounds are unstable in aqueous solutions; therefore, working solutions should be prepared fresh for each experiment.[\[14\]](#)

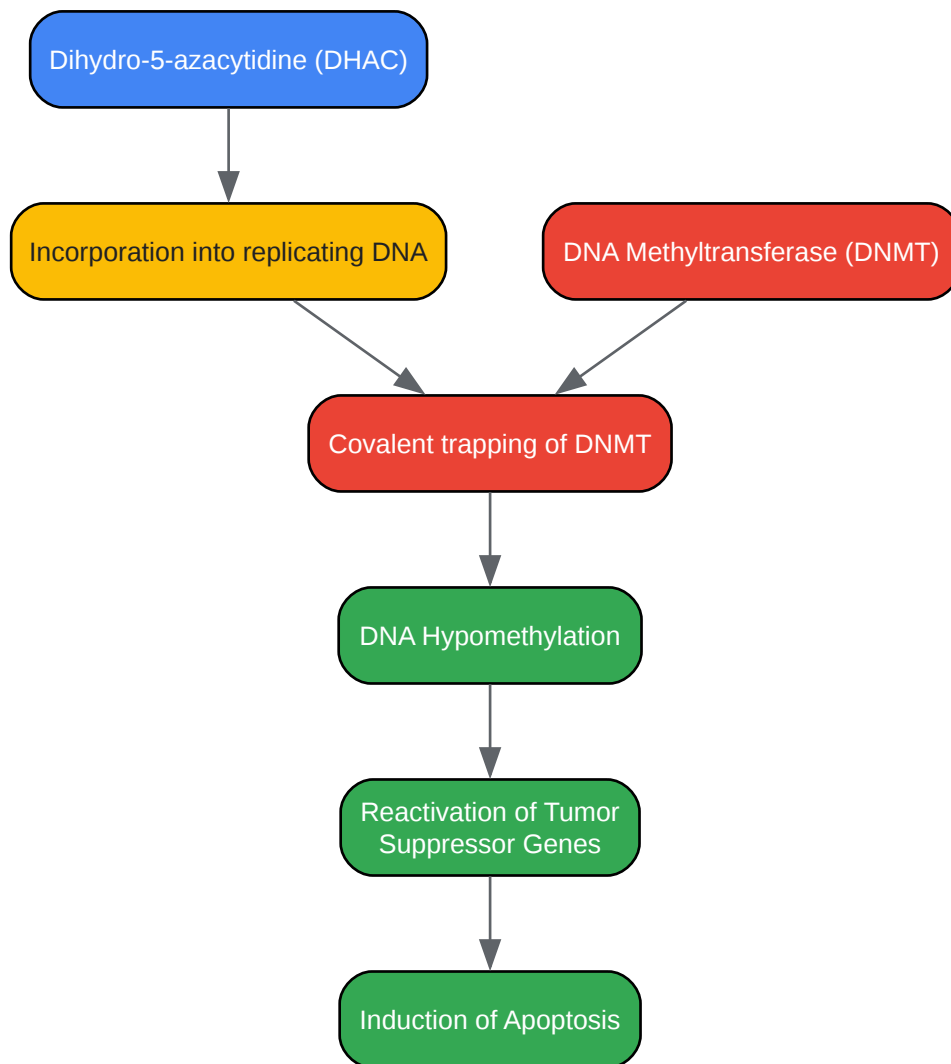
Visualizations

Experimental Workflow

Workflow for Preparing DHAC Acetate Stock Solution



Mechanism of Action of Dihydro-5-azacytidine (DHAC)



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